

# Bromoacetaldehyde Diethyl Acetal: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Bromoacetaldehyde diethyl acetal*

Cat. No.: *B141678*

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Bromoacetaldehyde diethyl acetal**, with the CAS Number 2032-35-1, is a pivotal organic intermediate with significant applications in the pharmaceutical and fine chemical industries.<sup>[1]</sup> This colorless to light yellow liquid serves as a stable and versatile building block, primarily recognized for its role in the synthesis of various active pharmaceutical ingredients (APIs), including antibiotics and medications for endocrine and allergic conditions.<sup>[2]</sup> Its utility stems from the masked aldehyde functionality, which allows for controlled and selective reactions, minimizing the formation of unwanted byproducts.<sup>[2]</sup> This guide provides an in-depth overview of its chemical and physical properties, detailed synthesis protocols, and key applications in drug development.

## Chemical Structure and Identification

**Bromoacetaldehyde diethyl acetal**, also known as 2-bromo-1,1-diethoxyethane, possesses a straightforward aliphatic structure.<sup>[3]</sup> The molecule features a central carbon atom bonded to a bromine atom, a hydrogen atom, and a diethoxy acetal group. This acetal group protects the aldehyde functionality, rendering the molecule less reactive and more stable for specific synthetic transformations.

Chemical Structure:

Identifiers:

| Identifier        | Value   |
|-------------------|---|
| CAS Number        | 2032-35-1                                       |
| Molecular Formula | C6H13BrO2                                       |
| Molecular Weight  | 197.07 g/mol                                    |
| Synonyms          | 2-Bromo-1,1-diethoxyethane, Bromoacetal[4]      |
| InChI             | 1S/C6H13BrO2/c1-3-8-6(5-7)9-4-2/h6H,3-5H2,1-2H3 |
| SMILES            | CCOC(CBr)OCC                                    |

## Physicochemical Properties

A clear understanding of the physicochemical properties of **bromoacetaldehyde diethyl acetal** is essential for its handling, storage, and application in synthetic chemistry.

| Property         | Value  |
|------------------|--|
| Appearance       | Colorless to light yellow liquid[5][6]   |
| Boiling Point    | 66-67 °C at 18 mmHg  |
| Density          | 1.31 g/mL at 25 °C   |
| Refractive Index | n20/D 1.439  |
| Flash Point      | 65 °C (149 °F) - closed cup  |
| Solubility       | Immiscible with water. Soluble in ethanol and ether.[2][7]   |
| Stability        | Moisture sensitive. May darken in storage. The pure acetal can be unstable and color over time. [2][6] |
| Storage          | 2-8°C in a cool, dry, and well-ventilated area.  |

# Synthesis Methodologies

Several synthetic routes for the preparation of **bromoacetaldehyde diethyl acetal** have been reported. Below are detailed protocols for two common methods.

## Synthesis via Catalytic Bromination and Acetalization

This method involves the bromination of paraldehyde followed by an acetalization reaction.[1]

Experimental Protocol:

- Catalytic Bromination:
  - In a reaction kettle, dissolve 132 kg of paraldehyde, 1.4 kg of cuprous bromide (as a copper catalyst), and 0.4 L of concentrated sulfuric acid in 800 L of absolute ethanol with stirring.[1]
  - Cool the mixture to -5°C using an ice-salt bath.[1]
  - Slowly add 460 kg of elemental bromine dropwise to the reaction kettle over 3 hours, ensuring the reaction temperature is maintained below 0°C.[1]
  - After the addition is complete, allow the reaction to proceed for 1 hour at a temperature between -5°C and 0°C to yield an ethanol solution of bromoacetaldehyde.[1]
- Acetalization:
  - To the ethanol solution of bromoacetaldehyde from the previous step, add 120 kg of an inorganic dehydrant such as anhydrous magnesium sulfate.[1]
  - Heat the mixture to 40°C and maintain this temperature for 5 hours.[1]
  - After the reaction period, add 250 L of ice water and stir for 15 minutes at room temperature.[1]
  - Neutralize the reaction solution by adding sodium carbonate.[1]
  - Allow the mixture to stand and separate into layers. Collect the organic layer.[1]

- Extract the aqueous layer twice with dichloroethane.[1]
- Combine all organic phases and recover the solvent via reduced pressure distillation.[1]
- Further purify the product by reduced pressure distillation, collecting the fraction at 65-68°C to obtain high-purity **bromoacetaldehyde diethyl acetal**.[1]

## Synthesis from 1,2-Dibromoethyl Ethyl Ether

This method utilizes 1,2-dibromoethyl ethyl ether and potassium hydroxide in ethanol.[8]

Experimental Protocol:

- Prepare a solution of 101 g of potassium hydroxide in 500 ml of absolute ethanol.[8]
- Dissolve 231.9 g of 1,2-dibromoethyl ethyl ether in 200 ml of absolute ethanol.[8]
- With stirring, add the 1,2-dibromoethyl ethyl ether solution dropwise to the potassium hydroxide solution at 0°C.[8]
- After the addition, boil the mixture in a water bath for 5 minutes.[8]
- Pour the reaction mixture onto ice. The **bromoacetaldehyde diethyl acetal** will separate as a distinct layer.[8]
- Separate the organic layer and extract the aqueous layer with ether.[8]
- Combine the initial organic layer with the ether extracts and dry over anhydrous potassium carbonate.[8]
- Remove the ether and ethanol by distillation.[8]
- Purify the crude product by vacuum fractionation to yield **bromoacetaldehyde diethyl acetal** (boiling point 63°C/14 mm). The reported yield for this method is 83%. [8]

## Applications in Drug Development

**Bromoacetaldehyde diethyl acetal** is a cornerstone intermediate in the synthesis of a variety of pharmaceuticals. Its protected aldehyde group allows for nucleophilic substitution at the

bromine-bearing carbon without interference from the aldehyde.

#### Key Therapeutic Areas:

- **Antibiotics:** It is a crucial precursor in the synthesis of broad-spectrum antibiotics, including dirithromycin and various cephalosporins.[\[2\]](#)[\[7\]](#)
- **Endocrine Disorders:** The compound is utilized in the production of medications for thyroid conditions, such as methimazole, which is used to treat hyperthyroidism.[\[2\]](#)
- **Allergic Conditions:** **Bromoacetaldehyde diethyl acetal** is an intermediate in the synthesis of antihistamines like chlorpheniramine.[\[6\]](#)
- **Other Applications:** It also serves as a building block for anticancer drugs, pesticides, and liquid crystal materials.[\[1\]](#)

## Signaling Pathways and Experimental Workflows

The primary role of **bromoacetaldehyde diethyl acetal** is as a synthetic intermediate. The following diagrams illustrate its position in a generalized synthetic workflow and a conceptual pathway for its application.

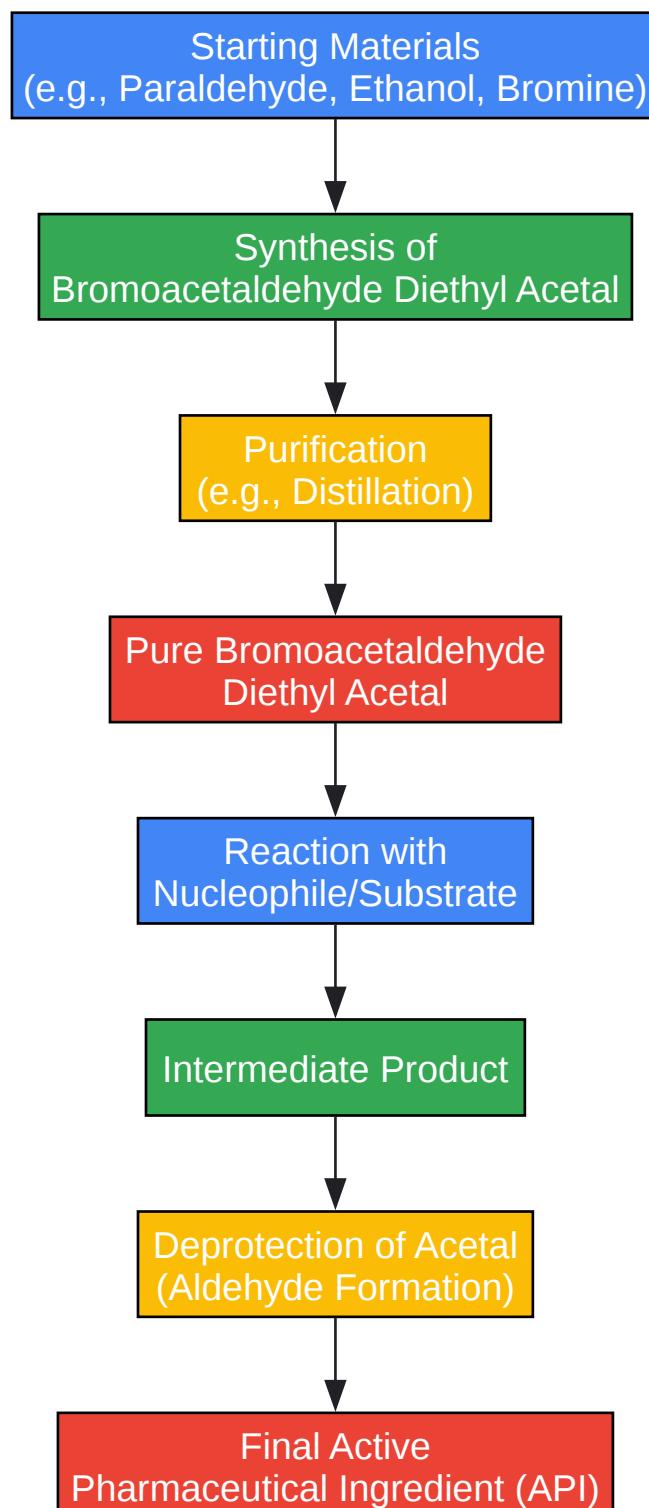


Figure 1: Generalized Synthetic Workflow

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Caption: Generalized workflow for the synthesis and use of the target compound.

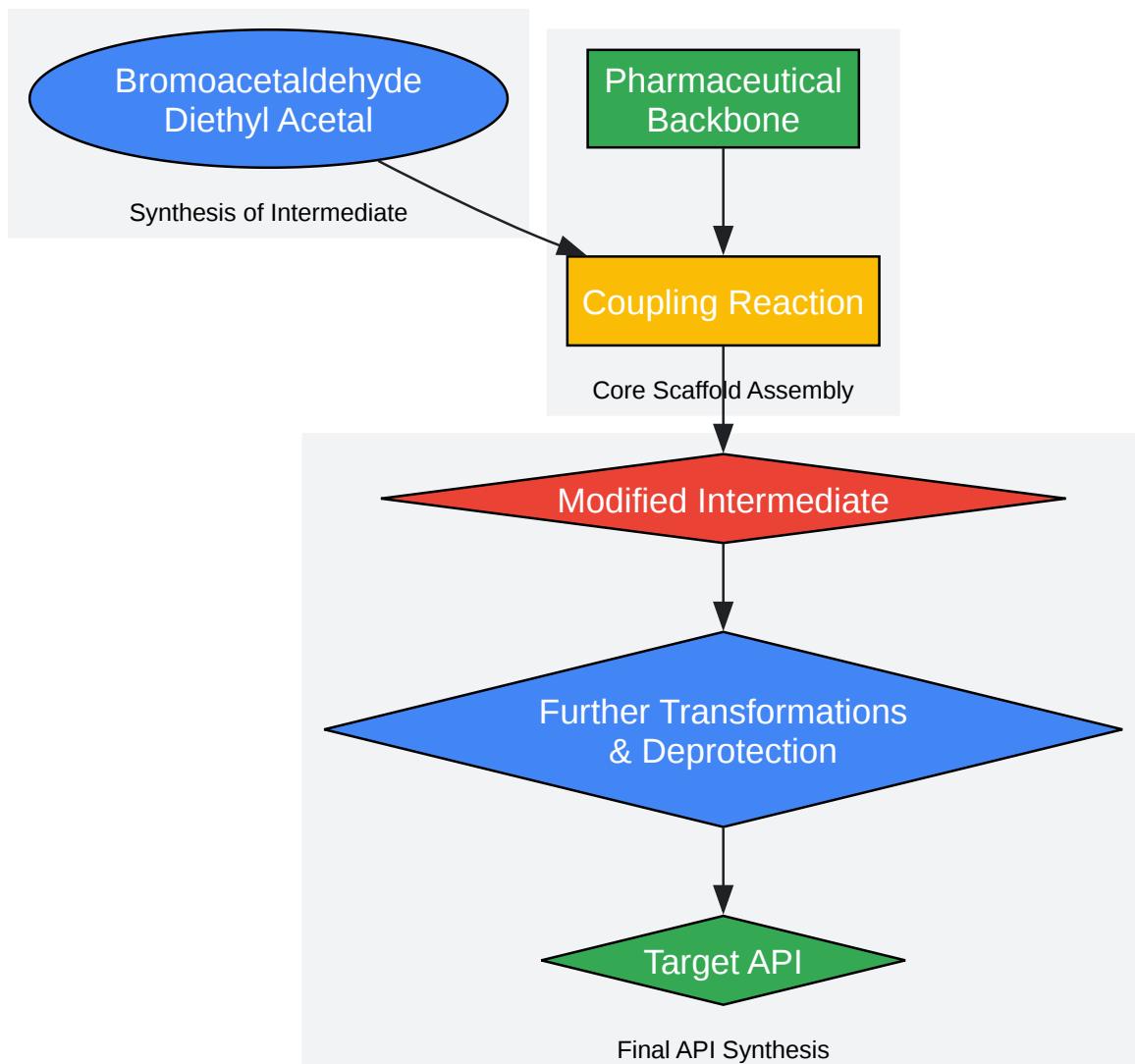


Figure 2: Conceptual Application in API Synthesis

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Caption: Conceptual pathway for API synthesis using the target compound.

## Safety and Handling

**Bromoacetaldehyde diethyl acetal** is classified as a hazardous substance and requires careful handling.

- Hazard Classifications: Acute Toxicity (Inhalation and Oral), Skin Irritant, Eye Irritant.

- Signal Word: Danger
- Personal Protective Equipment (PPE): Eyeshields, faceshields, gloves, and a suitable respirator are recommended.
- Storage Class: 6.1A - Combustible, acutely toxic hazardous materials.

## Conclusion

**Bromoacetaldehyde diethyl acetal** is an indispensable reagent in modern organic synthesis, particularly within the pharmaceutical industry. Its stable, protected aldehyde form allows for precise chemical manipulations, leading to the efficient production of complex and vital drug molecules. A thorough understanding of its properties, synthesis, and handling is crucial for its safe and effective utilization in research and development.

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